

Introduction: The Pyrimidine Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name: 5-methoxy-N-methylpyrimidin-4-amine

CAS No.: 1447967-24-9

Cat. No.: B1488189

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The pyrimidine ring is a cornerstone of medicinal chemistry, forming the core of numerous therapeutic agents due to its ability to engage in various biological interactions. As a privileged scaffold, its derivatives have been extensively explored for a wide range of pharmacological activities. This guide provides a comprehensive technical overview of the chemical properties, synthesis, and analytical characterization of 5-methoxy-N-methyl-2-phenylpyrimidin-4-amine, a representative of the **5-methoxy-N-methylpyrimidin-4-amine** class of compounds.

Understanding the nuances of this molecule is critical for its potential application in the development of novel therapeutics, particularly as kinase inhibitors and other targeted agents.

[\[1\]](#)[\[2\]](#)

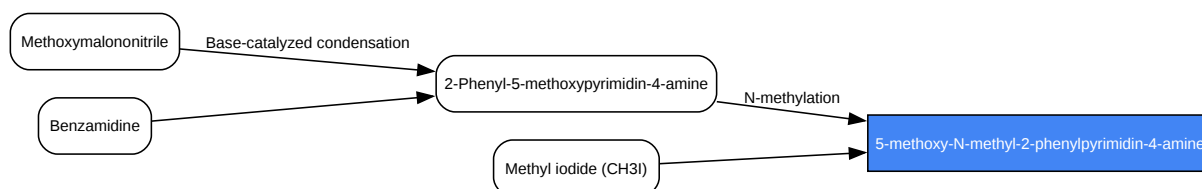
The strategic placement of the methoxy, methylamino, and phenyl groups on the pyrimidine core creates a unique electronic and steric profile, influencing its reactivity, solubility, and biological target engagement. This document will serve as a practical resource for scientists, offering both foundational knowledge and actionable protocols.

Physicochemical and Structural Properties

The fundamental properties of a compound dictate its behavior in both chemical and biological systems. Below is a summary of the key physicochemical characteristics of 5-methoxy-N-methyl-2-phenylpyrimidin-4-amine.

Property	Value	Source
CAS Number	477863-75-5	[3]
Molecular Formula	C ₁₂ H ₁₃ N ₃ O	[3]
Molecular Weight	215.25 g/mol	[3]
Physical Form	Solid	[4]
Purity	≥90%	[3][4]
Storage Conditions	Sealed in a dry environment at 2-8°C	[3]
SMILES	CNC1=NC(C2=CC=CC=C2)=NC=C1OC	[3]
InChI Key	ISAAHKWJEGJNBZ-UHFFFAOYSA-N	[4]

Structural Diagram



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Caption: A potential synthetic route to 5-methoxy-N-methyl-2-phenylpyrimidin-4-amine.

Experimental Protocol: Synthesis

This protocol describes a general method for the synthesis of 5-methoxy-N-methyl-2-phenylpyrimidin-4-amine.

Step 1: Synthesis of 2-Phenyl-5-methoxypyrimidin-4-amine

- To a solution of sodium ethoxide (1.1 eq) in anhydrous ethanol, add methoxymalononitrile (1.0 eq) and benzamidine hydrochloride (1.0 eq).
- Reflux the reaction mixture for 6-8 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and neutralize with a dilute acid (e.g., 1M HCl).
- The precipitated solid is filtered, washed with cold ethanol, and dried under vacuum to yield 2-phenyl-5-methoxypyrimidin-4-amine.

Step 2: N-methylation

- Suspend 2-phenyl-5-methoxypyrimidin-4-amine (1.0 eq) in a suitable solvent such as dimethylformamide (DMF).
- Add a base, for example, sodium hydride (NaH, 1.2 eq), portion-wise at 0°C.
- Stir the mixture for 30 minutes, then add methyl iodide (1.1 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Quench the reaction by the slow addition of water.
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Purification Protocol

The crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent. The fractions containing the desired product are

combined and the solvent is evaporated to yield the pure 5-methoxy-N-methyl-2-phenylpyrimidin-4-amine.

Spectroscopic Analysis

A comprehensive spectroscopic analysis is crucial for the structural confirmation and purity assessment of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental NMR data for 5-methoxy-N-methyl-2-phenylpyrimidin-4-amine is not readily available in the provided search results, predicted chemical shifts can be estimated based on analogous structures. [\[5\]](#)[\[6\]](#)[\[7\]](#)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity
Pyrimidine-H	~8.0 - 8.2	Singlet
Phenyl-H	~7.3 - 7.8	Multiplet
Methoxy-CH ₃	~3.9 - 4.1	Singlet
N-Methyl-CH ₃	~3.0 - 3.2	Singlet

| NH | ~5.0 - 5.5 | Broad Singlet |

Carbon	Predicted Chemical Shift (δ , ppm)
Pyrimidine C2	~160 - 165
Pyrimidine C4	~155 - 160
Pyrimidine C5	~140 - 145
Pyrimidine C6	~150 - 155
Phenyl C	~128 - 135
Methoxy C	~55 - 60
N-Methyl C	~25 - 30

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of a compound. [8] Expected Fragmentation Pattern:

- Molecular Ion (M^+): The mass spectrum should show a prominent molecular ion peak at m/z 215.25.
- Key Fragments: Expect to see fragments corresponding to the loss of a methyl radical ($\bullet\text{CH}_3$) from the methoxy or N-methyl group, and cleavage of the pyrimidine ring. [9]

Experimental Protocol: Mass Spectrometry Analysis

Sample Preparation:

- Dissolve a small amount of the purified compound in a suitable solvent like methanol or acetonitrile to a concentration of approximately 1 mg/mL. [8]2. Further dilute the stock solution to a working concentration of 1-10 $\mu\text{g/mL}$. [8] Instrumentation (LC-MS/MS):
- Liquid Chromatograph: An Agilent or Waters UPLC/HPLC system.
- Mass Spectrometer: A high-resolution mass spectrometer such as a Q-TOF or Orbitrap.

- Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically suitable for nitrogen-containing heterocyclic compounds.

Reactivity and Stability

The reactivity of the 5-methoxy-N-methyl-2-phenylpyrimidin-4-amine is influenced by the electron-donating and -withdrawing properties of its substituents. The pyrimidine ring is generally electron-deficient, making it susceptible to nucleophilic attack. [10]

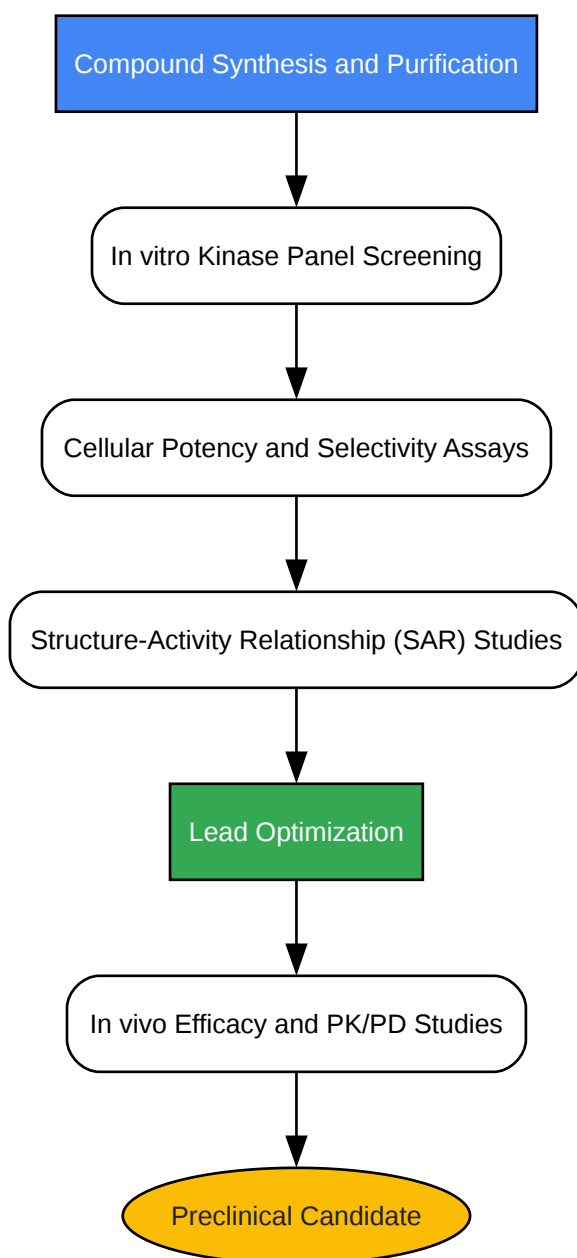
- Nucleophilic Aromatic Substitution (S_NAr): While there are no leaving groups on the pyrimidine ring in this specific molecule, related halopyrimidines are known to undergo S_NAr reactions. [10]* Electrophilic Aromatic Substitution: The pyrimidine ring is generally deactivated towards electrophilic attack. However, the electron-donating methoxy and amino groups can direct electrophiles to specific positions.
- Stability: The compound should be stored in a cool, dry place away from strong oxidizing agents to prevent degradation. [3]

Potential Applications in Drug Discovery

The aminopyrimidine scaffold is a well-established pharmacophore in drug discovery, particularly in the development of kinase inhibitors. [1] These compounds can act as ATP-competitive inhibitors by forming hydrogen bonds with the hinge region of the kinase active site. [1] Derivatives of 4-aminopyrimidine have shown promise as inhibitors of various kinases, including:

- Janus Kinases (JAKs) [11]* Epidermal Growth Factor Receptor (EGFR) [1]* Fibroblast Growth Factor Receptor (FGFR) [12]* Checkpoint Kinase 1 (CHK1) [13] The specific substitution pattern of 5-methoxy-N-methyl-2-phenylpyrimidin-4-amine makes it an interesting candidate for screening against a panel of kinases to identify potential therapeutic leads for oncology and inflammatory diseases.

Workflow for Kinase Inhibitor Screening



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Caption: A typical workflow for the evaluation of a novel pyrimidine derivative as a kinase inhibitor.

Conclusion

5-methoxy-N-methyl-2-phenylpyrimidin-4-amine, as a representative of its class, embodies the potential of substituted pyrimidines in modern drug discovery. This guide has provided a comprehensive overview of its chemical properties, a plausible synthetic route, and methods

for its analytical characterization. The insights and protocols herein are intended to empower researchers to further explore the therapeutic potential of this and related compounds. A thorough understanding of its chemistry is the first step towards unlocking its biological activity and developing the next generation of targeted therapies.

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